

A Technical Guide to the Physicochemical Properties of 2-Naphthylacetonitrile

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Compound of Interest

Compound Name: 2-Naphthylacetonitrile

Cat. No.: B189437

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This technical guide provides an in-depth overview of the key physicochemical properties of **2-Naphthylacetonitrile**, with a specific focus on its molecular weight and density. This document is intended for researchers, scientists, and professionals in the field of drug development and chemical synthesis.

Core Physicochemical Data

2-Naphthylacetonitrile is a solid organic compound with the chemical formula $C_{12}H_9N$.^[1] The quantitative data regarding its molecular weight and density are summarized in the table below for ease of reference and comparison.

Property	Value	Conditions
Molecular Weight	167.21 g/mol [2] [3] [4]	
	167.2066 g/mol [1]	
Density	1.092 g/mL [5] [6]	at 25 °C (lit.) [5] [6]
	1.116 g/cm³ [3]	
Melting Point	82-84 °C (lit.) [5] [6]	
Boiling Point	303 °C (lit.) [5] [6]	
Appearance	White to light yellow powder [2] [3] [6]	
Solubility	Insoluble in water [3] [5] [6]	

Experimental Protocols

The determination of the molecular weight and density of a compound like **2-Naphthylacetonitrile** is fundamental to its characterization. Standard laboratory procedures for these measurements are detailed below.

Determination of Molecular Weight by Mass Spectrometry

Mass spectrometry is a powerful analytical technique used to measure the mass-to-charge ratio of ions. The molecular weight of a compound can be determined with high accuracy and precision using this method.

Methodology:

- Sample Preparation: A small amount of **2-Naphthylacetonitrile** is dissolved in a suitable volatile solvent, such as acetonitrile or methanol, to a concentration of approximately 1 mg/mL.
- Ionization: The sample solution is introduced into the mass spectrometer. Electron ionization (EI) is a common method for volatile compounds. In this process, the sample is vaporized

and then bombarded with a beam of electrons, causing the molecule to lose an electron and form a positively charged molecular ion (M^+).

- **Mass Analysis:** The resulting ions are accelerated into a magnetic or electric field, which separates them based on their mass-to-charge ratio (m/z).
- **Detection:** A detector measures the abundance of ions at each m/z value.
- **Data Analysis:** The mass spectrum is plotted as relative intensity versus m/z . The peak corresponding to the molecular ion (M^+) provides the molecular weight of the compound. For **2-Naphthylacetonitrile**, this would be observed at an m/z of approximately 167.

Determination of Density by Gas Pycnometry

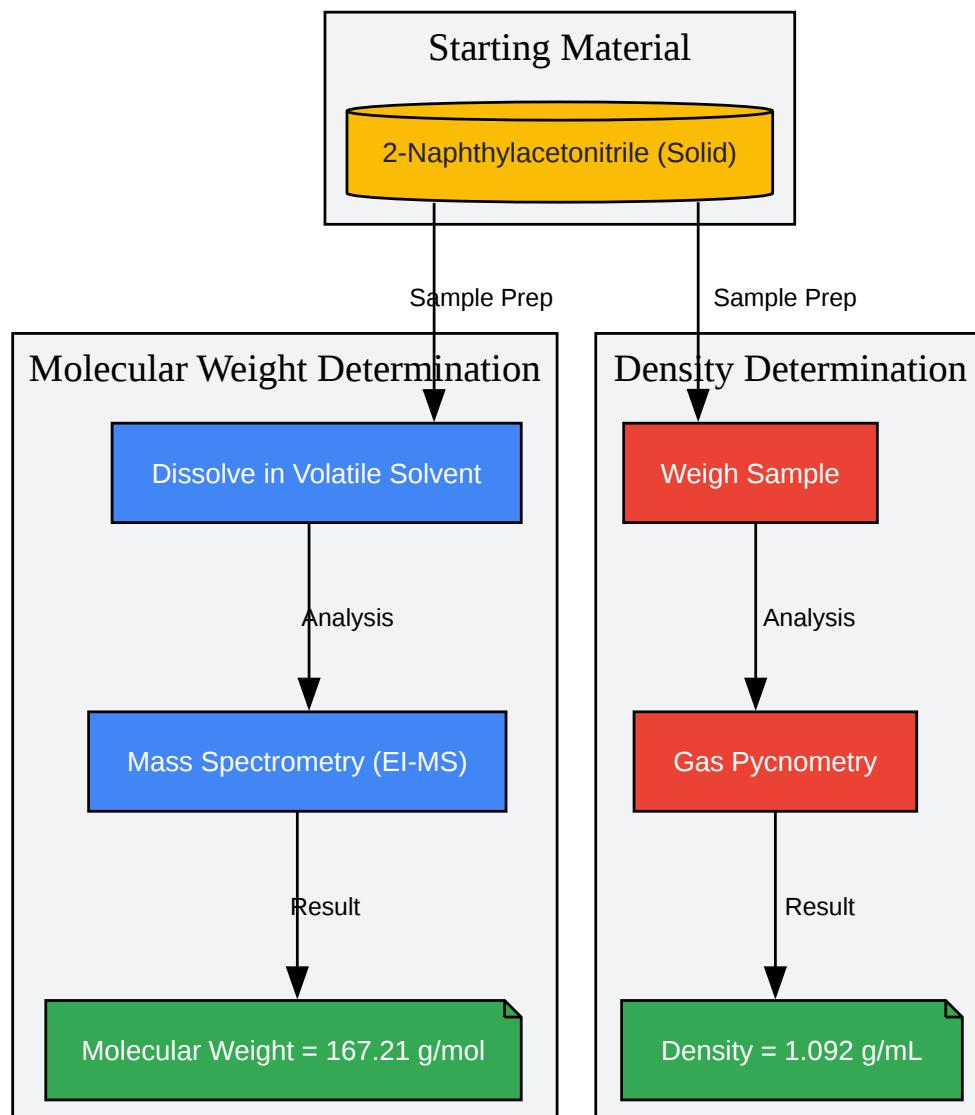
Gas pycnometry is a non-destructive technique used to determine the true volume of a solid material, from which its density can be calculated.

Methodology:

- **Sample Preparation:** A known mass of **2-Naphthylacetonitrile** powder is accurately weighed using an analytical balance.
- **Calibration:** The gas pycnometer is calibrated using a standard sphere of known volume.
- **Measurement:** The weighed sample is placed in the sample chamber of the pycnometer. The chamber is then sealed.
- **Analysis:** An inert gas, typically helium, is introduced into a reference chamber of known volume. A valve is then opened, allowing the gas to expand into the sample chamber. The pressure difference before and after the expansion is measured.
- **Calculation:** Based on the pressure change and the known volumes of the reference and sample chambers, the volume of the solid sample is determined using the ideal gas law. The density is then calculated using the formula: Density = Mass / Volume

Workflow and Relationships

The following diagram illustrates the logical workflow for the characterization of **2-Naphthylacetonitrile**, starting from the pure compound and leading to the determination of its key physical properties.

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Workflow for Physicochemical Characterization

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